

Sophoraflavanone H: An Overview of Currently Known Biological Activities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sophoraflavanone H

Cat. No.: B12308972

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the currently documented biological activities of **Sophoraflavanone H**. It is important to note that, based on a comprehensive review of publicly available scientific literature, research on the specific biological functions of **Sophoraflavanone H** is limited. The information presented herein is based on the available data.

Antioxidant Activity: Inhibition of Protein Oxidative Modification

The primary biological activity reported for **Sophoraflavanone H** is its ability to inhibit protein oxidative modification. A study conducted in 2000 investigated the in vitro effects of **Sophoraflavanone H** on copper-ion-induced oxidative damage to proteins in mouse brain homogenates.^[1]

Key Findings

Sophoraflavanone H was found to inhibit the oxidative modification of proteins induced by copper ions.^[1] The study reported that the inhibitory effect of **Sophoraflavanone H** was more potent than that of naringenin, a related flavanone, and mannitol, a known hydroxyl radical scavenger.^[1] These findings suggest that **Sophoraflavanone H** possesses antioxidant properties and may have potential applications in conditions associated with oxidative stress.^[1]

Quantitative Data

The available literature does not provide specific quantitative data, such as IC50 values, for the inhibitory effect of **Sophoraflavanone H** on protein oxidative modification.

Experimental Protocol: Inhibition of Copper-Ion-Induced Protein Oxidative Modification

The following is a generalized experimental protocol based on the description in the available literature.[\[1\]](#)

Objective: To assess the inhibitory effect of **Sophoraflavanone H** on copper-ion-induced protein oxidative modification in vitro.

Materials:

- **Sophoraflavanone H**
- Mouse brain homogenate
- Copper ions (source not specified)
- Naringenin (as a comparative flavanone)
- Mannitol (as a hydroxyl radical scavenger)
- Method for inducing and measuring protein oxidative modification (details not specified in the abstract)

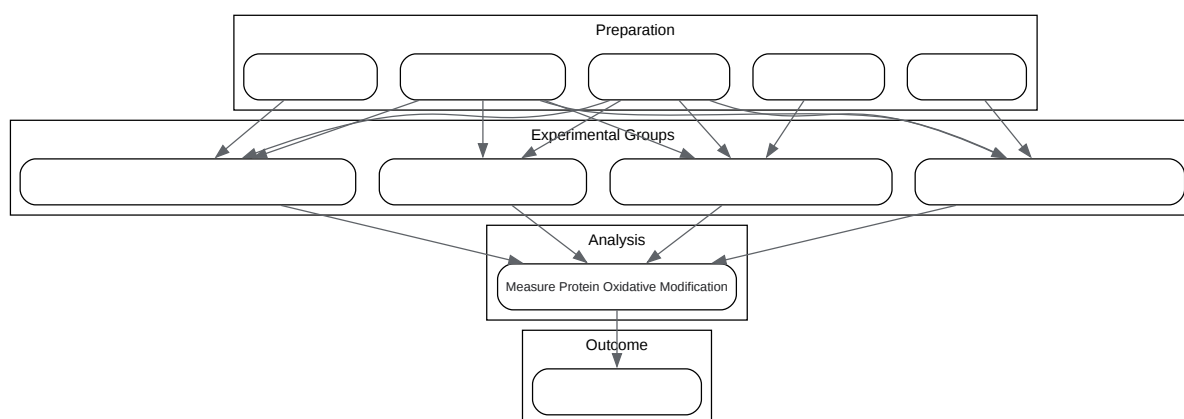
Procedure:

- Prepare a mouse brain homogenate to serve as a source of proteins.
- Induce protein oxidative modification in the brain homogenate using copper ions.
- In parallel experiments, treat the brain homogenate with **Sophoraflavanone H**, naringenin, or mannitol prior to or concurrently with the copper ion induction.

- Measure the extent of protein oxidative modification in the presence and absence of the test compounds.
- Compare the inhibitory effects of **Sophoraflavanone H** with those of naringenin and mannitol.

Logical Experimental Workflow

The following diagram illustrates the logical workflow of the experiment described above.



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Experimental workflow for assessing the inhibition of protein oxidative modification.

Signaling Pathways

Currently, there is no information available in the scientific literature describing any signaling pathways that are modulated by **Sophoraflavanone H**.

Conclusion

The available scientific data on the biological activities of **Sophoraflavanone H** are sparse. The only reported activity is its in vitro inhibition of copper-ion-induced protein oxidative modification, suggesting it has antioxidant potential. However, there is a lack of quantitative data and detailed mechanistic studies, including the identification of modulated signaling pathways. Further research is required to fully elucidate the biological activities of **Sophoraflavanone H** and to explore its potential as a therapeutic agent. Drug development professionals and researchers are encouraged to conduct further studies to expand the knowledge base for this compound.

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References

- 1. Inhibitory effects of sophoraflavanones B and H in *Sophora moorcroftiana* Beth ex Baker on copper-ion-induced protein oxidative modification of mice brain homogenate in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Sophoraflavanone H: An Overview of Currently Known Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12308972#known-biological-activities-of-sophoraflavanone-h]

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